Application Note: 5-Chloro-2-fluoro-3-methoxypyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name:	*5-Chloro-2-fluoro-3-methoxypyridine*
CAS No.:	*1227580-27-9*
Cat. No.:	*B1458161*

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Executive Summary

The incorporation of fluorinated pyridine scaffolds is a dominant strategy in modern agrochemical design, particularly for arylpicolinate herbicides and SDHI fungicides. **5-Chloro-2-fluoro-3-methoxypyridine** serves as a critical bioisostere for 2-fluoro-3-methoxyphenyl moieties, offering improved metabolic stability and lipophilicity profiles.

This guide outlines the specific reactivity profile of this intermediate, detailing its application in regioselective nucleophilic substitution (SNAr) and palladium-catalyzed cross-coupling, providing a roadmap for synthesizing novel bioactive ingredients.

Chemical Profile & Reactivity Analysis

Physicochemical Properties

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Property	Data	Relevance
IUPAC Name	5-Chloro-2-fluoro-3-methoxypyridine	Unambiguous identification
CAS Number	1227580-27-9	Sourcing & Regulatory tracking
Molecular Weight	161.56 g/mol	Fragment-based drug design
LogP (Calc)	~2.1	Lipophilicity suitable for systemic transport in plants
Appearance	White to off-white solid/low-melt solid	Handling requirements (powder vs. melt)

Reactivity Map (The "Tri-Vector" Scaffold)

This molecule possesses three distinct reactive vectors, allowing for orthogonal functionalization:

- C-2 Position (Fluorine): Highly activated for SNAr due to the adjacent pyridine nitrogen. The fluorine atom is a superior leaving group compared to chlorine in this position.
- C-3 Position (Methoxy): Acts as an ortho-directing group (DoM) for lithiation, allowing functionalization at C-4, though sterically crowded.
- C-5 Position (Chlorine): The preferred site for Cross-Coupling (Suzuki-Miyaura, Stille). The C-Cl bond is stable to SNAr conditions, enabling chemoselective derivatization.

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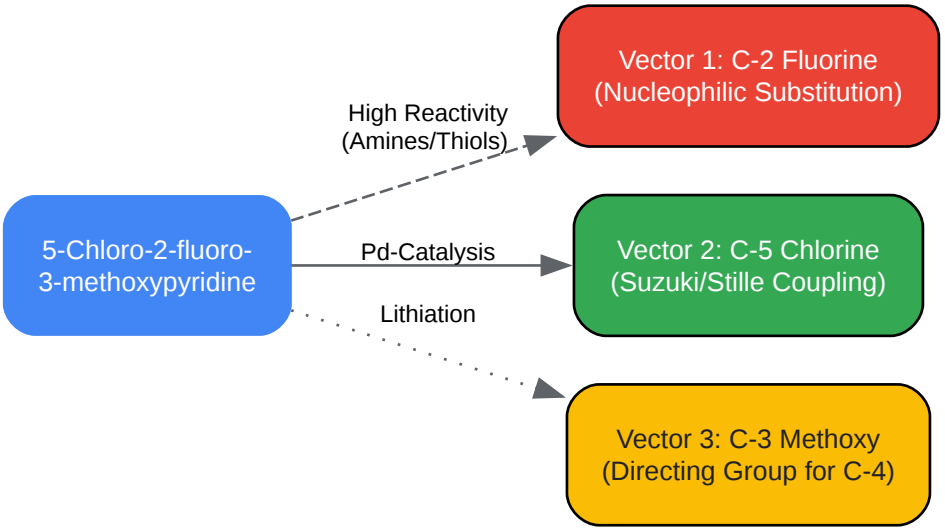

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Figure 1: Orthogonal reactivity vectors of **5-Chloro-2-fluoro-3-methoxypyridine** allowing sequential functionalization.

Synthetic Application Protocols

Protocol A: Synthesis of Biaryl Ether Scaffolds (Herbicidal Core)

Rationale: Many PPO-inhibiting herbicides and synthetic auxins rely on a diphenyl ether or biaryl ether motif. This protocol utilizes the high electrophilicity of the C-2 fluorine to couple with phenols.

Scope: Synthesis of pyridine-phenyl ether hybrids.

Materials

- Substrate: **5-Chloro-2-fluoro-3-methoxypyridine** (1.0 equiv)
- Nucleophile: Substituted Phenol (e.g., 2,6-difluorophenol) (1.1 equiv)
- Base: Potassium Carbonate (K_2CO_3) (2.0 equiv) or Cesium Carbonate (Cs_2CO_3) (1.5 equiv)
- Solvent: DMF or NMP (Anhydrous)

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- Temperature: 80–100 °C

Step-by-Step Methodology

- Preparation: Charge a reaction vessel with the substituted phenol (1.1 equiv) and K_2CO_3 (2.0 equiv) in anhydrous DMF (0.5 M concentration relative to substrate). Stir at room temperature for 15 minutes to generate the phenoxide anion.
- Addition: Add **5-Chloro-2-fluoro-3-methoxypyridine** (1.0 equiv) in one portion.
- Reaction: Heat the mixture to 90 °C under an inert atmosphere (N_2). Monitor by HPLC/TLC.
  - Checkpoint: The reaction typically reaches completion within 4–6 hours. The C-5 Chlorine remains intact due to the lower reactivity of the meta-position relative to the ortho-fluorine.
- Workup: Cool to room temperature. Pour into ice-water (5x reaction volume).
- Isolation: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over $MgSO_4$, and concentrate.
- Purification: Recrystallize from Ethanol/Heptane or purify via silica gel chromatography (Hexane:EtOAc gradient).

Protocol B: C-5 Functionalization via Suzuki-Miyaura Coupling

Rationale: To construct biaryl systems common in SDHI fungicides (e.g., Boscalid analogs) or auxin herbicides (e.g., Halauxifen analogs), the C-5 chlorine is coupled with aryl boronic acids.

Critical Success Factor: The C-2 fluorine is labile. Non-nucleophilic bases and anhydrous conditions are preferred to prevent hydrolysis (formation of pyridinone).

Materials

- Substrate: **5-Chloro-2-fluoro-3-methoxypyridine** (1.0 equiv)
- Coupling Partner: Aryl Boronic Acid (1.2 equiv)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (3-5 mol%) or $Pd(PPh_3)_4$

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- Base: Potassium Phosphate (K_3PO_4) (2.0 equiv) or Sodium Carbonate (Na_2CO_3)
- Solvent: 1,4-Dioxane/Water (4:1) or Toluene (anhydrous)

Step-by-Step Methodology

- Degassing: Charge the reaction vessel with the substrate, boronic acid, and base. Evacuate and backfill with Argon (3 cycles).
- Solvent Addition: Add degassed solvent (0.2 M).
- Catalyst Addition: Add the Pd catalyst under a positive Argon flow.
- Reaction: Heat to 90–100 °C for 12–18 hours.
  - Mechanistic Note: The electron-deficient nature of the pyridine ring facilitates oxidative addition at the C-Cl bond, but the presence of the ortho-F and meta-OMe can sterically hinder the transmetallation step. Higher temperatures are often required compared to simple chloropyridines.
- Workup: Filter through a pad of Celite to remove Palladium residues. Dilute with water and extract with DCM.
- Purification: Flash column chromatography is essential to remove de-halogenated byproducts.

Strategic Synthesis Workflow

The following diagram illustrates the logical flow for synthesizing a "Pyridine-Isostere" of a generic Arylpicolinate Herbicide using this building block.

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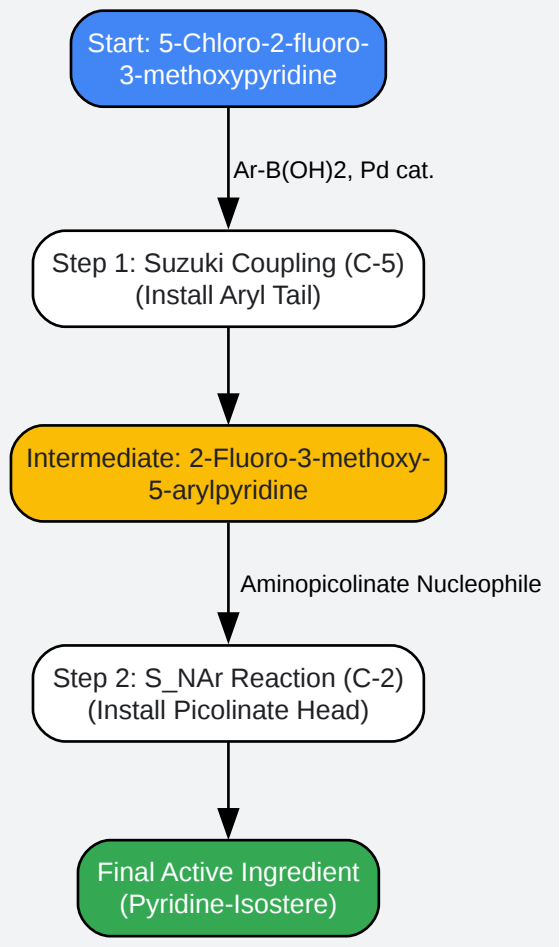

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Figure 2: Workflow for converting the building block into a complex agrochemical active ingredient.

Safety & Handling Protocols

Hazard Class: Irritant (Skin/Eye), potentially Acute Tox. (Oral). Specific Risks:

- Hydrofluoric Acid Generation: In the presence of strong Lewis acids or under high thermal stress with moisture, the C-F bond may hydrolyze, releasing trace HF. Use glass-lined or Hastelloy reactors for scale-up.
- Sensitization: Halogenated pyridines can be potent skin sensitizers. Double-gloving (Nitrile over Latex) is recommended.

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Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. The methoxy group makes the ring electron-rich enough to be susceptible to slow oxidation if left in air/light.

References

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- ChemSrc. (2025). Physicochemical Properties of Fluorinated Pyridines. Retrieved from [Link]
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